

A Note to Our Valued Researchers, Scientists, and Drug Development Professionals:

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethenyl-4-ethyl-1,3-dioxolane

CAS No.: 82172-99-4

Cat. No.: B14407488

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Subject: In-depth Technical Guide on the Physical and Chemical Properties of **2-Ethenyl-4-ethyl-1,3-dioxolane**

Upon initiating a comprehensive literature and database search for the physical and chemical properties of **2-Ethenyl-4-ethyl-1,3-dioxolane**, it has become evident that this specific compound is not well-documented in publicly available scientific literature, chemical databases, or safety data sheets. Our extensive search did not yield a specific CAS number for this molecule, nor did it provide the detailed experimental data required to construct an in-depth technical guide that meets the high standards of scientific integrity and accuracy we are committed to.

The search results consistently redirected to closely related but structurally distinct compounds, primarily 2-Ethyl-4-methyl-1,3-dioxolane (CAS: 4359-46-0). This suggests that "**2-Ethenyl-4-ethyl-1,3-dioxolane**" may be a novel or less-studied compound.

To provide you with a valuable and accurate technical resource, we propose to pivot the focus of this guide to the well-characterized compound:

An In-depth Technical Guide on the Physical and Chemical Properties of 2-Ethyl-4-methyl-1,3-dioxolane

This alternative topic will allow us to deliver a comprehensive guide with the level of detail and scientific rigor you expect, including:

- Detailed Physical and Chemical Properties: Including molecular weight, boiling point, density, solubility, and more.
- Spectroscopic Data and Analysis: With interpretations of NMR and Mass Spectrometry data.
- Reactivity and Stability Information: Discussing its chemical behavior and stability under various conditions.
- Established Experimental Protocols: For synthesis and characterization.
- Safety and Handling Guidelines: Based on available safety data sheets.
- In-text Citations and a Comprehensive Reference List: Linking to authoritative sources.
- Visualizations: Including chemical structures and process diagrams.

We believe that a thorough guide on 2-Ethyl-4-methyl-1,3-dioxolane will be of significant interest and utility to your research, given its structural similarity to your initial compound of interest and its relevance in various chemical applications.

We await your guidance on whether to proceed with creating this in-depth technical guide on 2-Ethyl-4-methyl-1,3-dioxolane. Your feedback is crucial for us to tailor this content to your research needs.

- [To cite this document: BenchChem. \[A Note to Our Valued Researchers, Scientists, and Drug Development Professionals:\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b14407488/docs#a-note-to-our-valued-researchers-scientists-and-drug-development-professionals\]](https://www.benchchem.com/product/b14407488/docs#a-note-to-our-valued-researchers-scientists-and-drug-development-professionals)

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